

Prudent Disposal of RR-SRC: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RR-SRC

Cat. No.: B013104

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory reagents is a critical component of ensuring a safe and compliant working environment. While specific disposal instructions for **RR-SRC**, a protein tyrosine kinase substrate, are not extensively detailed in publicly available safety data sheets, a conservative approach treating it as potentially hazardous chemical waste is recommended. All disposal procedures must adhere to local, state, and federal regulations.^{[1][2][3][4][5]}

Core Principle: Regulatory Compliance

The primary directive for the disposal of any chemical waste, including **RR-SRC**, is strict adherence to institutional and governmental regulations.^{[1][2][3][4][5]} Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

Summary of RR-SRC Properties

While a comprehensive safety profile is not readily available, existing information classifies **RR-SRC** as not being a hazardous substance according to OSHA 29 CFR 1910.1200.^[1] However, due to the lack of extensive toxicological data, treating it with caution is the most prudent course of action.^[1]

Property	Value
Synonyms	Arg-Arg-Leu-Ile-Glu-Asp-Ala-Glu-Tyr-Ala-Ala-Arg-Gly
Molecular Formula	C ₆₄ H ₁₀₆ N ₂₂ O ₂₁
Molecular Weight	1519.66 g/mol [6]
Form	Solid[1]
Hazard Classification	Not considered a hazardous substance per OSHA 29 CFR 1910.1200[1]
Incompatibilities	Oxidizing agents[1]

Recommended Disposal Protocol for RR-SRC

The following step-by-step procedure is a general guideline based on best practices for laboratory chemical waste.

1. Personal Protective Equipment (PPE) Before handling **RR-SRC** for disposal, it is essential to wear appropriate PPE, including:

- Safety goggles
- Lab coat
- Chemical-resistant gloves

2. Waste Segregation and Containment

Proper segregation of chemical waste is crucial to prevent unintended reactions.

- Unused or Expired Solid **RR-SRC**:
 - Place the solid **RR-SRC** in a clearly labeled, sealed container designated for hazardous solid waste.

- The label should include "Hazardous Waste," the chemical name ("**RR-SRC**"), and any other information required by your institution.
- **RR-SRC** in Solution:
 - Collect **RR-SRC** solutions in a dedicated, leak-proof container for hazardous liquid waste.
 - Do not mix with other solvent waste streams unless explicitly permitted by your EHS department.
 - Label the container with "Hazardous Waste" and list all components of the solution (e.g., "**RR-SRC** in DMSO").
- Contaminated Labware:
 - Any materials such as pipette tips, tubes, or gloves that have come into contact with **RR-SRC** should be considered contaminated.
 - Place these items in a designated hazardous solid waste container.

3. Storage of Waste

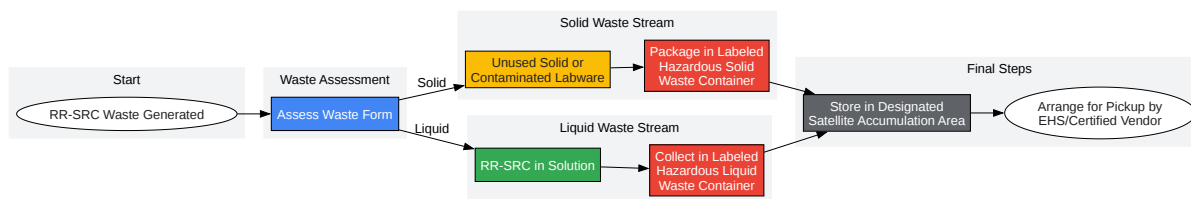
Store all waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general lab traffic and incompatible materials.

4. Final Disposal

Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a certified hazardous waste management vendor.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **RR-SRC** waste.



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Caption: Workflow for the proper disposal of **RR-SRC** waste.

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- To cite this document: BenchChem. [Prudent Disposal of RR-SRC: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b013104#rr-src-proper-disposal-procedures\]](https://www.benchchem.com/product/b013104#rr-src-proper-disposal-procedures)

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